

4-Propylbenzenesulfonyl chloride CAS number and identifiers

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Compound of Interest

Compound Name: 4-Propylbenzenesulfonyl chloride

Cat. No.: B128828

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An In-Depth Technical Guide to **4-Propylbenzenesulfonyl Chloride**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **4-propylbenzenesulfonyl chloride**, a key reagent in synthetic organic chemistry. Designed for researchers, scientists, and professionals in drug development, this document delves into the compound's core identifiers, physicochemical properties, synthesis, reactivity, applications, and critical safety protocols, grounding all information in authoritative data.

Core Identification and Chemical Identity

4-Propylbenzenesulfonyl chloride is an aromatic sulfonyl chloride characterized by a propyl group substituted at the para-position of the benzene ring. This substitution pattern significantly influences its reactivity and physical properties. The primary identifiers and structural details are crucial for unambiguous sourcing and regulatory compliance.

Table 1: Chemical Identifiers for **4-Propylbenzenesulfonyl Chloride**

| Identifier | Value | Source |
|-------------------|---|-----------|
| CAS Number | 146949-07-7 | [1][2][3] |
| IUPAC Name | 4-propylbenzenesulfonyl chloride | [1][2][3] |
| Molecular Formula | C ₉ H ₁₁ ClO ₂ S | [2][3] |
| Synonyms | p-propylbenzenesulfonyl chloride, 4-n-propylbenzenesulfonyl chloride, 4-propylbenzene-1-sulfonyl chloride | [1][2] |
| InChI Key | LEFGAGRZHLNPLS-UHFFFAOYSA-N | [1][2][3] |
| SMILES | <chem>CCCC1CCC(CC1)S(Cl)(=O)=O</chem> | [1][3] |
| MDL Number | MFCD00041508 | [2] |
| EC Number | 678-414-1 | [1] |

| PubChem CID | 2737222 |[1][2] |

Physicochemical Properties

The physical and chemical properties of **4-propylbenzenesulfonyl chloride** dictate its handling, storage, and application in various reaction conditions. It is a liquid at room temperature and is sensitive to moisture, a critical consideration for maintaining its reactivity.

Table 2: Physicochemical Data for **4-Propylbenzenesulfonyl Chloride**

| Property | Value | Source |
|---------------------------------------|----------------------------|---|
| Molecular Weight | 218.70 g/mol | [1] [2] [3] |
| Physical Form | Liquid | |
| Boiling Point | 275-276 °C (lit.) | [2] |
| Melting Point | 20-22 °C | [2] |
| Density | 1.223 g/mL at 25 °C (lit.) | [2] |
| Refractive Index (n _{20/D}) | 1.5400 (lit.) | |

| Sensitivity | Moisture Sensitive [\[2\]](#) |

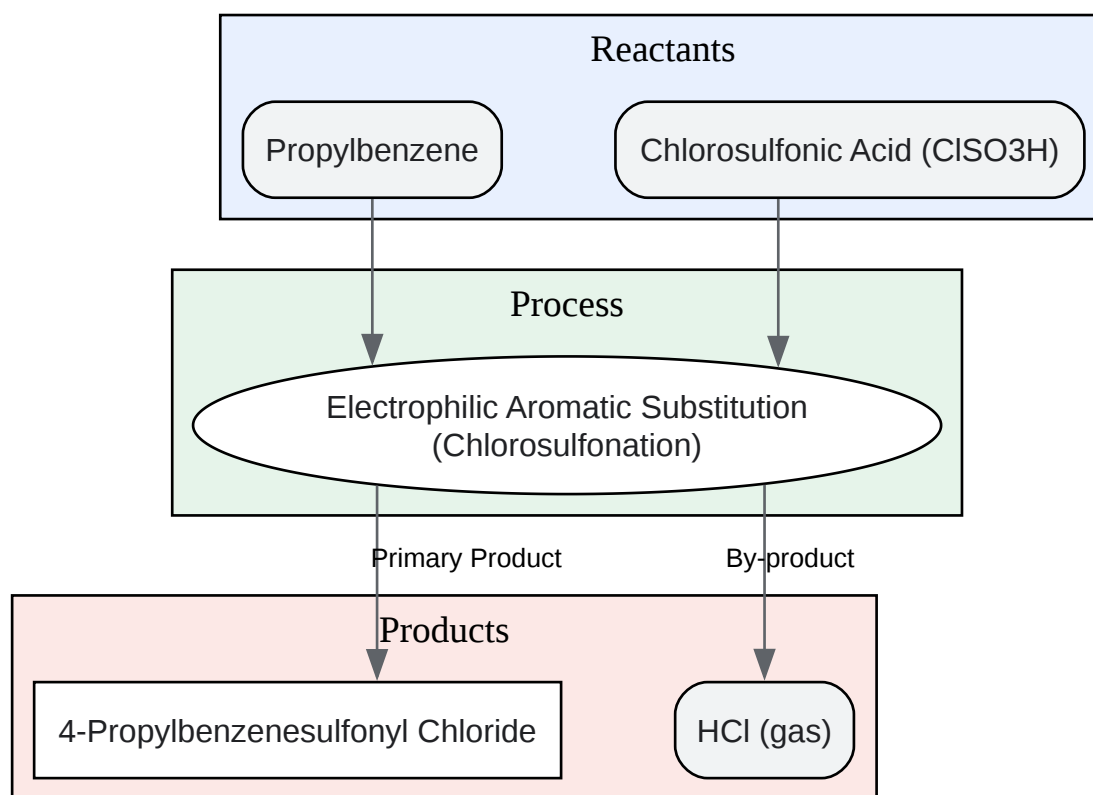
Synthesis and Mechanistic Insights

The synthesis of **4-propylbenzenesulfonyl chloride** is typically achieved through the electrophilic aromatic substitution of propylbenzene. The most common industrial and laboratory-scale method involves direct chlorosulfonation.

General Synthesis Pathway: Chlorosulfonation

The primary route involves the reaction of propylbenzene with an excess of chlorosulfonic acid. The mechanism proceeds via the formation of the highly electrophilic sulfur trioxide (SO₃) in situ, which then attacks the electron-rich benzene ring. The para-position is favored due to the ortho, para-directing nature of the alkyl (propyl) group and to minimize steric hindrance.

A similar, well-documented process is the synthesis of 4-isopropylbenzenesulfonyl chloride, which involves adding cumene (isopropylbenzene) to chlorosulfonic acid at low temperatures. [\[4\]](#) This method can be adapted for propylbenzene, with the key being careful temperature control to suppress the formation of undesired isomers and by-products like sulfones.[\[4\]](#)



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Caption: General workflow for the synthesis of **4-Propylbenzenesulfonyl chloride**.

Experimental Protocol Considerations

- **Reaction Setup:** The reaction must be conducted in anhydrous conditions in glassware equipped with a dropping funnel and a gas outlet to vent the hydrogen chloride (HCl) gas by-product safely.
- **Temperature Control:** The addition of chlorosulfonic acid to propylbenzene is highly exothermic. The reaction vessel should be cooled in an ice bath to maintain a low temperature (typically 0-10 °C) during the addition to prevent side reactions.
- **Work-up:** The reaction mixture is typically quenched by slowly pouring it onto crushed ice. This precipitates the crude sulfonyl chloride, which is insoluble in water.
- **Purification:** The crude product is then separated, washed, and can be purified by vacuum distillation.

Chemical Reactivity and Applications in Drug Development

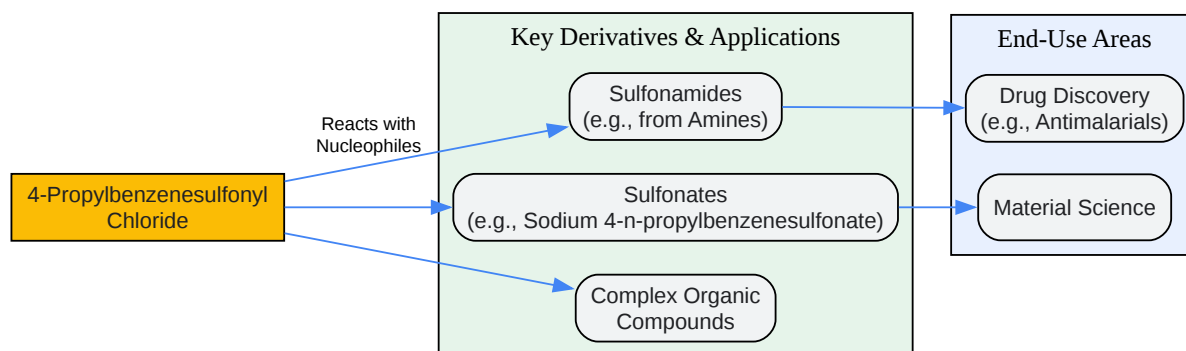
The utility of **4-propylbenzenesulfonyl chloride** stems from the high reactivity of the sulfonyl chloride functional group ($-\text{SO}_2\text{Cl}$). It is a potent electrophile, readily reacting with a wide range of nucleophiles.

Core Reactivity: Sulfonamide Formation

The most significant reaction is with primary or secondary amines to form sulfonamides. This reaction is fundamental in medicinal chemistry, as the sulfonamide functional group is a key pharmacophore in numerous therapeutic agents, including antibiotics, diuretics, and anticonvulsants. The propyl group provides lipophilicity, which can be crucial for modulating a drug candidate's ADME (absorption, distribution, metabolism, and excretion) properties.

Key Applications

- **Synthetic Intermediate:** It serves as a versatile building block for introducing the 4-propylphenylsulfonyl moiety into more complex molecules.[\[5\]](#)
- **Pharmaceutical Development:** It is used as a starting material for creating novel drug candidates.[\[5\]](#) Its derivatives have been explored in various therapeutic areas, as seen in research on antimalarial and antithrombotic agents.[\[5\]](#)
- **Precursor to Other Compounds:** It is a key reactant in the synthesis of related compounds like Sodium 4-n-propylbenzenesulfonate and N-(2-aminophenyl)arylsulfonamide.[\[5\]](#)



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Sources

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- 3. 4-PROPYLBENZENE-1-SULFONYL CHLORIDE | CAS 146949-07-7 [matrix-fine-chemicals.com]
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